

Essential Safety and Logistical Information for Handling 2-Bromocyclobutanone

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Compound of Interest

Compound Name: 2-Bromocyclobutanone

Cat. No.: B185203

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling reactive chemical compounds like **2-**

Bromocyclobutanone. This guide provides essential, immediate safety and logistical information, including detailed operational and disposal plans, to foster a secure research environment.

Chemical Identifier:

- Name: **2-Bromocyclobutanone**
- CAS Number: 1192-01-4
- Molecular Formula: C₄H₅BrO

Hazard Identification and GHS Classification

2-Bromocyclobutanone is classified as a hazardous substance. Understanding its specific hazards is the first step in safe handling.

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[\[1\]](#)[\[2\]](#)
- Skin Corrosion/Irritation (Category 2), H315: Causes skin irritation.[\[2\]](#)
- Serious Eye Damage/Eye Irritation (Category 2A), H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)

- Skin Sensitization (Category 1), H317: May cause an allergic skin reaction.[1]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation, H335: May cause respiratory irritation.[2]

Signal Word: Warning[1]

Quantitative Data Summary

Property	Value	Reference
Molecular Weight	148.9859 g/mol	[2]
Boiling Point	107 °C (225 °F) at 980 hPa	[3]
Density	1.182 g/cm ³ at 25 °C (77 °F)	[3]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is non-negotiable when working with **2-Bromocyclobutanone**. The following PPE is mandatory to minimize exposure and ensure personal safety.

- Hand Protection: Wear chemical-resistant gloves, such as nitrile or neoprene gloves.[4][5]
- Eye and Face Protection: Use safety glasses with side-shields or goggles.[2] A face shield is recommended where splashing is a risk.[4]
- Skin and Body Protection: A lab coat or a chemical-resistant apron is required.[5] For tasks with a higher risk of exposure, a chemical-resistant suit may be necessary.[6] Closed-toe shoes are mandatory.[7]
- Respiratory Protection: Use only in a well-ventilated area, preferably within a chemical fume hood.[2] If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.[4][6]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for the safe handling of **2-Bromocyclobutanone** from preparation to the conclusion of the experimental work.

- Preparation and Engineering Controls:
 - Ensure a calibrated and certified chemical fume hood is used for all manipulations of **2-Bromocyclobutanone**.
 - Verify that an emergency eyewash station and safety shower are accessible and in good working order.[\[7\]](#)
 - Assemble all necessary glassware and equipment before handling the chemical.
 - Clearly label all containers with the chemical name and hazard pictograms.
- Donning Personal Protective Equipment (PPE):
 - Put on a lab coat, ensuring it is fully buttoned.
 - Wear safety goggles and, if necessary, a face shield.[\[4\]](#)
 - Don the appropriate chemical-resistant gloves.[\[7\]](#)
- Chemical Handling:
 - Perform all transfers and reactions within the chemical fume hood to minimize inhalation exposure.
 - Avoid direct contact with the skin and eyes.[\[2\]](#)
 - Use appropriate tools (e.g., spatulas, pipettes) to handle the chemical, avoiding cross-contamination.
 - Keep containers of **2-Bromocyclobutanone** tightly closed when not in use.[\[3\]](#)[\[8\]](#)
- Post-Handling and Decontamination:

- After handling, decontaminate all work surfaces with an appropriate solvent and then wash with soap and water.
- Properly clean and store all reusable equipment.
- Remove PPE in the correct order to avoid self-contamination (gloves first, then goggles/face shield, and finally the lab coat).
- Wash hands thoroughly with soap and water after removing PPE.[\[2\]](#)

Disposal Plan: Step-by-Step Waste Management

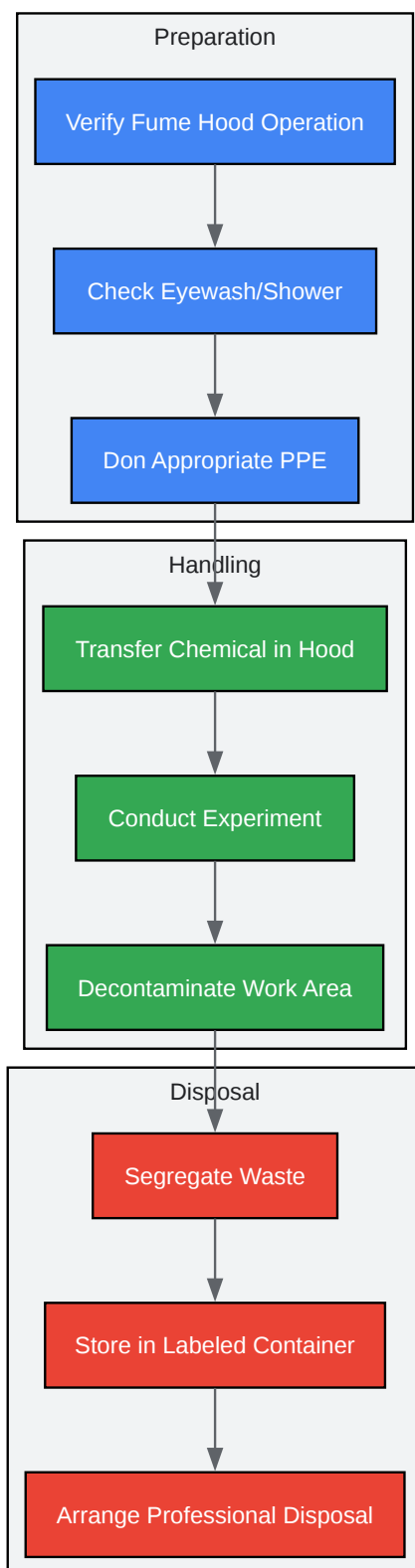
Proper disposal of **2-Bromocyclobutanone** and its contaminated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
 - Do not mix **2-Bromocyclobutanone** waste with other waste streams.
 - Collect all liquid waste containing **2-Bromocyclobutanone** in a dedicated, properly labeled, and sealed hazardous waste container.
 - Solid waste, such as contaminated gloves, paper towels, and pipette tips, should be collected in a separate, clearly labeled hazardous waste bag or container.
- Waste Container Management:
 - Use only approved, chemically compatible containers for hazardous waste.
 - Ensure waste containers are clearly labeled with "Hazardous Waste," the full chemical name "**2-Bromocyclobutanone**," and the associated hazards (e.g., "Toxic," "Irritant").
 - Keep waste containers closed at all times, except when adding waste.
 - Store waste containers in a designated, secondary containment area away from incompatible materials.
- Final Disposal:

- Arrange for the disposal of the hazardous waste through a licensed and certified waste disposal company.^[1]
- Follow all local, state, and federal regulations for the disposal of halogenated organic compounds.^[1]
- Maintain a detailed record of the waste generated and its disposal.

Experimental Workflow Diagram

The following diagram illustrates the logical flow of operations for the safe handling and disposal of **2-Bromocyclobutanone**.



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Caption: Workflow for Safe Handling of **2-Bromocyclobutanone**.

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